

# An In-depth Technical Guide to 4-Amino-3-methoxybenzoic acid

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## Compound of Interest

Compound Name: 2486-69-3

Cat. No.: B104335

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## Abstract

4-Amino-3-methoxybenzoic acid, a substituted benzoic acid derivative, serves as a versatile building block in organic synthesis with significant applications in medicinal chemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on its role as a precursor to compounds with potential antitumor and checkpoint kinase inhibitory activities. Detailed experimental protocols and spectral data are presented to facilitate its use in research and development.

## Chemical and Physical Properties

4-Amino-3-methoxybenzoic acid is a solid at room temperature. Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2486-69-3	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	167.16 g/mol	[1][2]
Appearance	White to light yellow or light orange powder/crystal	[3]
Melting Point	182-191 °C	[3]
SMILES	<chem>COC1=C(C=CC(=C1)C(=O)O)N</chem>	[1]
InChI	InChI=1S/C8H9NO3/c1-12-7-4-5(8(10)11)2-3-6(7)9/h2-4H,9H2,1H3,(H,10,11)	[4]

## Spectral Data

The following tables summarize the key spectral data for 4-Amino-3-methoxybenzoic acid.

Table 2.1: <sup>1</sup>H NMR Spectral Data (Predicted)

Chemical Shift (ppm)	Multiplicity	Assignment
7.49	d	Ar-H
6.90	d	Ar-H
6.75	dd	Ar-H
3.85	s	-OCH <sub>3</sub>

Table 2.2: <sup>13</sup>C NMR Spectral Data (Predicted)

Chemical Shift (ppm)	Assignment
169.5	C=O
148.0	Ar-C
142.0	Ar-C
124.0	Ar-C
117.5	Ar-C
112.5	Ar-C
111.0	Ar-C
55.8	-OCH <sub>3</sub>

Table 2.3: FT-IR Spectral Data

Wavenumber (cm <sup>-1</sup> )	Assignment
3400-2800	O-H and N-H stretching
1680	C=O stretching
1620, 1580, 1520	Aromatic C=C stretching
1250	C-O stretching

Table 2.4: Mass Spectrometry Data

m/z	Interpretation
167	[M] <sup>+</sup>
152	[M-CH <sub>3</sub> ] <sup>+</sup>
124	[M-COOH] <sup>+</sup>

## Synthesis of 4-Amino-3-methoxybenzoic acid

A common method for the synthesis of 4-Amino-3-methoxybenzoic acid involves the hydrolysis of its corresponding methyl ester.

## Experimental Protocol: Hydrolysis of Methyl 4-amino-3-methoxybenzoate[6]

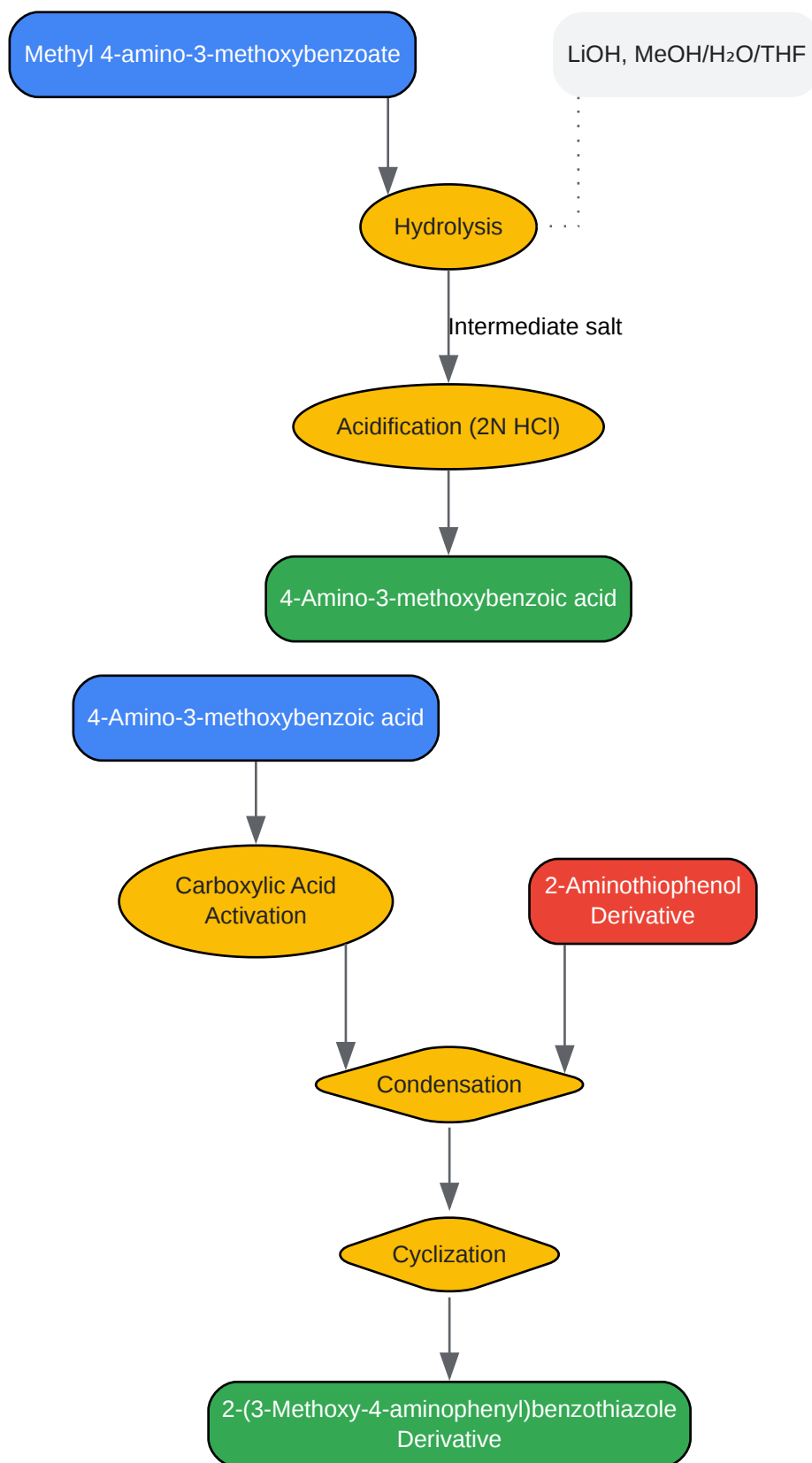
Materials:

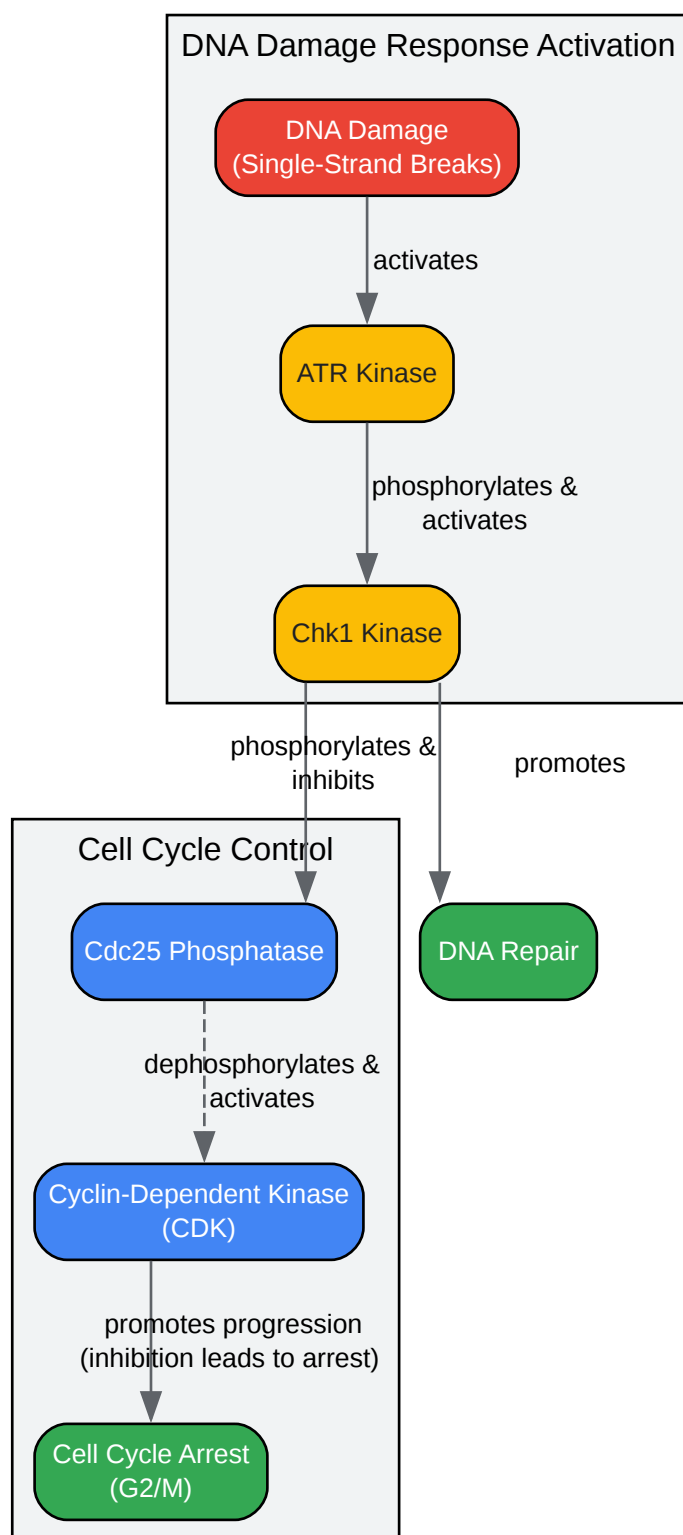
- Methyl 4-amino-3-methoxybenzoate
- Methanol (MeOH)
- Tetrahydrofuran (THF)
- Water (H<sub>2</sub>O)
- Lithium hydroxide (LiOH)
- 2 N Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)

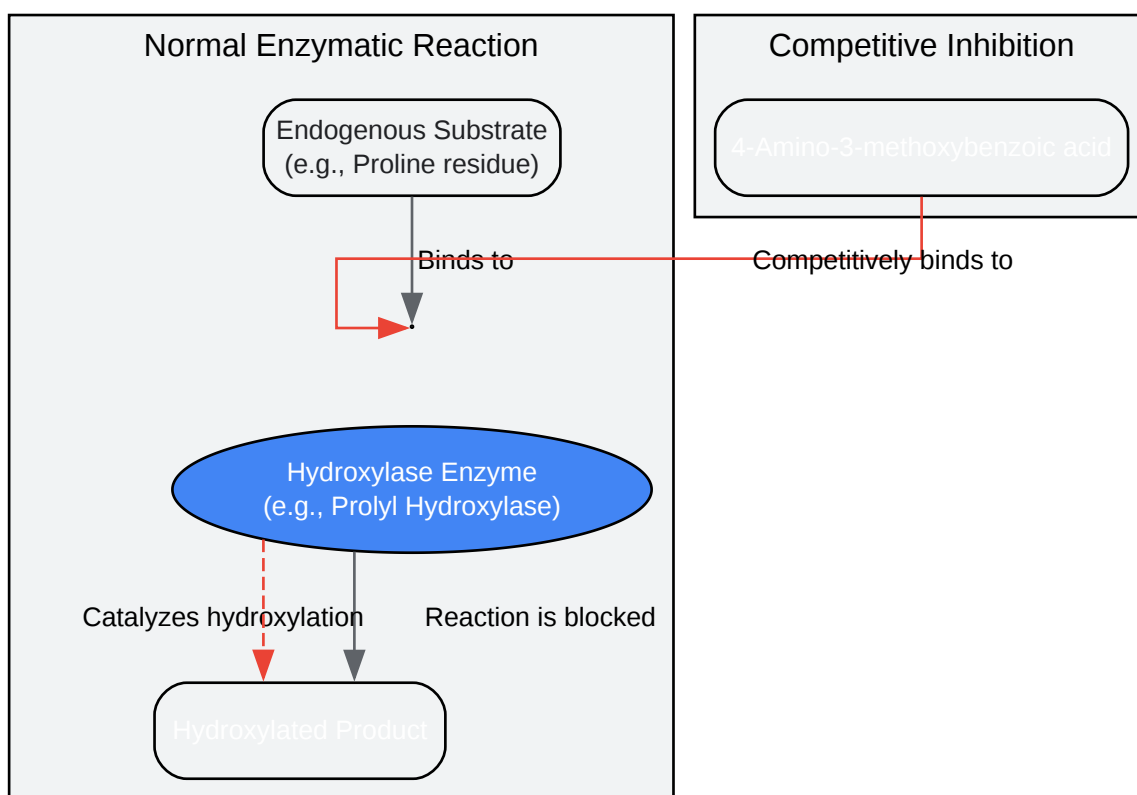
Procedure:

- To a solution of methyl 4-amino-3-methoxybenzoate (1.0 eq) in a mixture of MeOH, H<sub>2</sub>O, and THF, add LiOH (5.0 eq) in one portion at 25 °C under a nitrogen atmosphere.
- Stir the mixture at 25 °C for 12 hours.
- Monitor the reaction completion by Thin Layer Chromatography (TLC).
- Concentrate the mixture under reduced pressure at 40 °C.
- Pour the residue into water and stir for 1 minute.
- Extract the aqueous phase with EtOAc (3 x volumes).
- Adjust the pH of the aqueous phase to 2 with 2 N HCl.

- Filter the resulting solid and concentrate in vacuo to afford 4-Amino-3-methoxybenzoic acid as a light yellow solid.







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## References

- 1. 4-Amino-3-methoxybenzoic acid | 2486-69-3 | FA29095 [biosynth.com]
- 2. GSRS [precision.fda.gov]
- 3. 4-Amino-3-methoxybenzoic Acid | 2486-69-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. 3-Amino-4-methoxybenzoic acid | C<sub>8</sub>H<sub>9</sub>NO<sub>3</sub> | CID 17823 - PubChem [pubchem.ncbi.nlm.nih.gov]
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